

Tecnazene: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Tecnazene*

Cat. No.: *B7766808*

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Introduction

Tecnazene, with the IUPAC name 1,2,4,5-tetrachloro-3-nitrobenzene, is a synthetic organochlorine compound.^[1] It has been primarily used as a fungicide and a potato sprout suppressant.^{[1][2]} This technical guide provides an in-depth overview of the physical and chemical properties of **Tecnazene**, detailed experimental methodologies for their determination, and insights into its biochemical mechanisms of action.

Physicochemical Properties

The physical and chemical properties of **Tecnazene** are crucial for understanding its environmental fate, transport, and toxicological profile. A summary of these properties is presented in the tables below.

Table 1: General and Physical Properties of Tecnazene

Property	Value	Reference
IUPAC Name	1,2,4,5-Tetrachloro-3-nitrobenzene	[1]
CAS Number	117-18-0	[1]
Chemical Formula	C ₆ HCl ₄ NO ₂	
Molecular Weight	260.89 g/mol	
Appearance	Colourless to pale yellow crystalline solid	
Odor	Odorless	
Melting Point	99 °C (210 °F; 372 K)	
Boiling Point	304 °C (579 °F; 577 K) with decomposition	
Density	1.744 g/cm ³ at 25 °C	
Vapor Pressure	0.0018 mmHg at 20 °C	

Table 2: Solubility and Partitioning Properties of Tecnazene

Property	Value	Reference
Water Solubility	0.44 mg/L at 20 °C	
Solubility in Organic Solvents	Readily soluble in carbon disulfide, benzene, chloroform, and ketones. Soluble in ethanol (40 g/L at 25 °C).	
Octanol-Water Partition Coefficient (log K _{ow})	4.38	

Experimental Protocols for Physicochemical Properties

The determination of the physicochemical properties of chemical substances like **Tecnazene** is guided by standardized international protocols, primarily the OECD Guidelines for the Testing of Chemicals. These guidelines ensure data quality and comparability across different laboratories.

Melting Point/Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance. For a crystalline solid like **Tecnazene**, the capillary method is commonly employed.

- Principle: A small, finely powdered sample is packed into a capillary tube and heated in a controlled manner. The temperatures at which melting begins and is complete are recorded.
- Methodology:
 - A small amount of dry **Tecnazene** is finely powdered.
 - The powder is packed into a capillary tube to a height of approximately 3 mm.
 - The capillary tube is placed in a heating apparatus (e.g., a liquid bath or a metal block).
 - The temperature is raised at a steady rate (e.g., 3 K/min).
 - The temperatures at the beginning and end of the melting process are recorded.

Boiling Point (OECD Guideline 103)

This guideline provides various methods for determining the boiling point of a substance. For a substance like **Tecnazene** that decomposes at its boiling point, methods that can detect the onset of boiling at a specific pressure are suitable.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.
- Methodology (Dynamic Method):

- The substance is heated, and the vapor pressure is measured at different temperatures.
- The boiling point at a given pressure is the temperature at which the vapor pressure equals that pressure.
- This method has the advantage of also determining the vapor pressure curve.

Density of Liquids and Solids (OECD Guideline 109)

This guideline outlines methods for determining the density of substances. For a solid like **Tecnazene**, a pycnometer or a hydrostatic balance can be used.

- Principle: Density is the mass of a substance per unit volume.
- Methodology (Pycnometer Method):
 - The weight of an empty pycnometer is determined.
 - A known weight of **Tecnazene** is added to the pycnometer.
 - The pycnometer is filled with a liquid of known density in which **Tecnazene** is insoluble.
 - The weight of the pycnometer containing the substance and the liquid is measured.
 - The volume of the substance is calculated from the displacement of the liquid, and the density is then determined.

Vapor Pressure (OECD Guideline 104)

This guideline describes several methods for measuring vapor pressure, which is a critical parameter for assessing the volatility of a substance.

- Principle: Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.
- Methodology (Gas Saturation Method):
 - A stream of an inert gas is passed through or over the substance at a known flow rate and temperature, allowing it to become saturated with the vapor of the substance.

- The amount of vaporized substance is determined by trapping it and measuring its mass.
- The vapor pressure is calculated from the volume of gas and the mass of the transported substance.

Water Solubility (OECD Guideline 105)

This guideline provides two primary methods for determining water solubility: the column elution method for poorly soluble substances and the flask method for more soluble substances. Given **Tecnazene**'s low water solubility, the column elution method is appropriate.

- Principle: The substance is coated on an inert support material, and water is passed through a column of this material. The concentration of the substance in the eluate is measured until it reaches a plateau, which represents the water solubility.
- Methodology (Column Elution Method):
 - An inert carrier material is coated with the test substance.
 - The coated material is packed into a column.
 - Water is passed through the column at a constant temperature and flow rate.
 - The concentration of **Tecnazene** in the eluate is analyzed at different time points until a constant concentration is observed.

Partition Coefficient (n-octanol/water) (OECD Guideline 107)

This guideline, also known as the shake flask method, is used to determine the octanol-water partition coefficient (K_{ow}), a key parameter for predicting the environmental partitioning and bioaccumulation potential of a substance.

- Principle: A solution of the test substance in either n-octanol or water is shaken with the other immiscible solvent until equilibrium is reached. The concentration of the substance in both phases is then measured.
- Methodology:

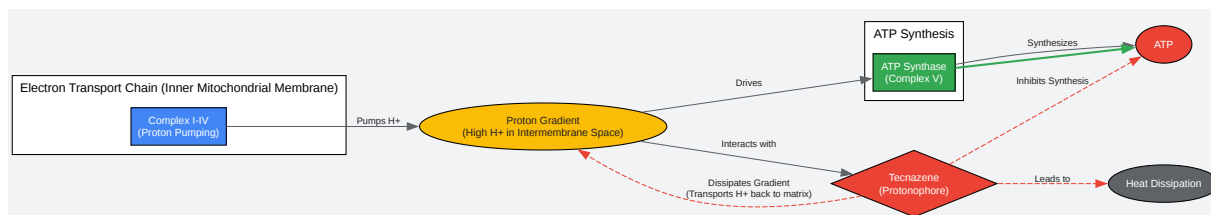
- Prepare a stock solution of **Tecnazene** in either n-octanol or water.
- Mix known volumes of the stock solution and the other solvent in a vessel.
- Shake the vessel for a sufficient time to allow for partitioning equilibrium to be established.
- Separate the two phases by centrifugation.
- Determine the concentration of **Tecnazene** in each phase using a suitable analytical method (e.g., GC-MS).
- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Mechanism of Action and Signaling Pathways

Tecnazene's fungicidal activity is attributed to its ability to disrupt fundamental cellular processes. The primary mechanisms of action are believed to be the uncoupling of oxidative phosphorylation and the induction of lipid peroxidation.

Uncoupling of Oxidative Phosphorylation

- Description: Oxidative phosphorylation is the metabolic pathway in which cells use a series of protein complexes (the electron transport chain) to generate a proton gradient across the inner mitochondrial membrane. This gradient drives the synthesis of ATP, the main energy currency of the cell. Uncouplers are chemicals that disrupt this process by dissipating the proton gradient, leading to a decrease in ATP synthesis and an increase in heat production. Weakly acidic uncouplers, a class to which compounds structurally related to **Tecnazene** may belong, can act as protonophores, carrying protons across the inner mitochondrial membrane.



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Caption: Uncoupling of oxidative phosphorylation by **Tecnazene**.

Induction of Lipid Peroxidation

- **Description:** Lipid peroxidation is a process where free radicals attack lipids containing carbon-carbon double bonds, especially polyunsaturated fatty acids in cell membranes. This leads to lipid damage, compromised membrane integrity, and the production of reactive aldehydes, which can cause further cellular damage. Some pesticides can induce lipid peroxidation by inhibiting protective antioxidant enzymes like glutathione peroxidase (GPX). This leads to an accumulation of lipid hydroperoxides and subsequent cell death, a process known as ferroptosis.



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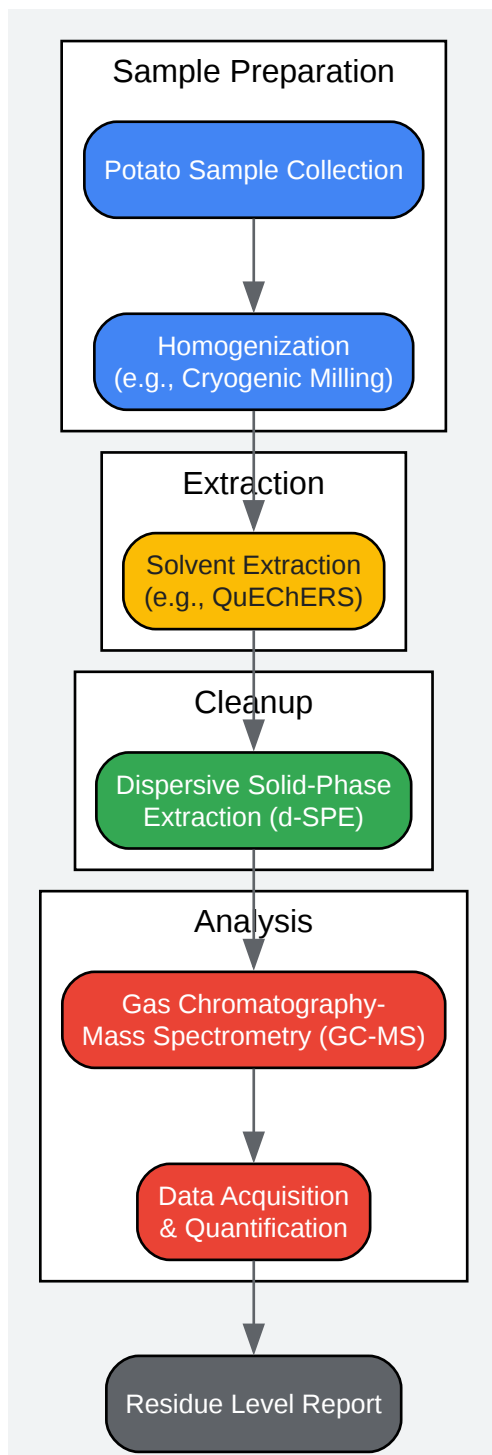
Caption: Induction of lipid peroxidation by **Tecnazene**.

Experimental Workflow for Residue Analysis

The analysis of **Tecnazene** residues in environmental and food samples is critical for monitoring and regulatory purposes. Gas chromatography coupled with mass spectrometry (GC-MS) is a common and effective method for its detection and quantification.

Workflow for Tecnazene Analysis in Potatoes by GC-MS

- Description: This workflow outlines the key steps involved in the analysis of **Tecnazene** residues in potatoes, from sample preparation to final detection.



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References

- 1. Tecnazene (HSG 12, 1988) [inchem.org]
- 2. TECNAZENE [chembk.com]
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